

Alfaxalone for Anesthesia in Neurobehavioral Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: **Alfaxalone**

Cat. No.: **B1662665**

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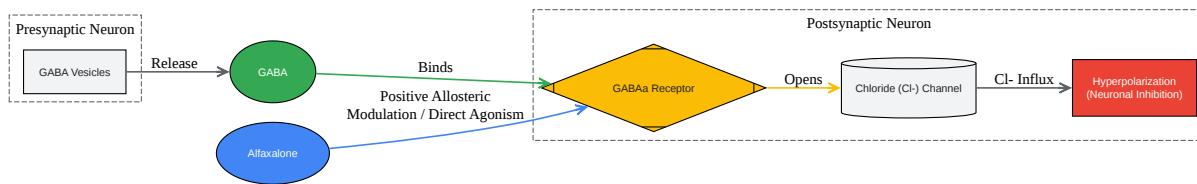
These application notes provide a comprehensive guide to the use of **alfaxalone** as an anesthetic agent in neurobehavioral research involving rodent models. **Alfaxalone**, a synthetic neuroactive steroid, offers a favorable anesthetic profile for studies where rapid induction and recovery are crucial, and minimal long-term impact on cognitive function is desired.

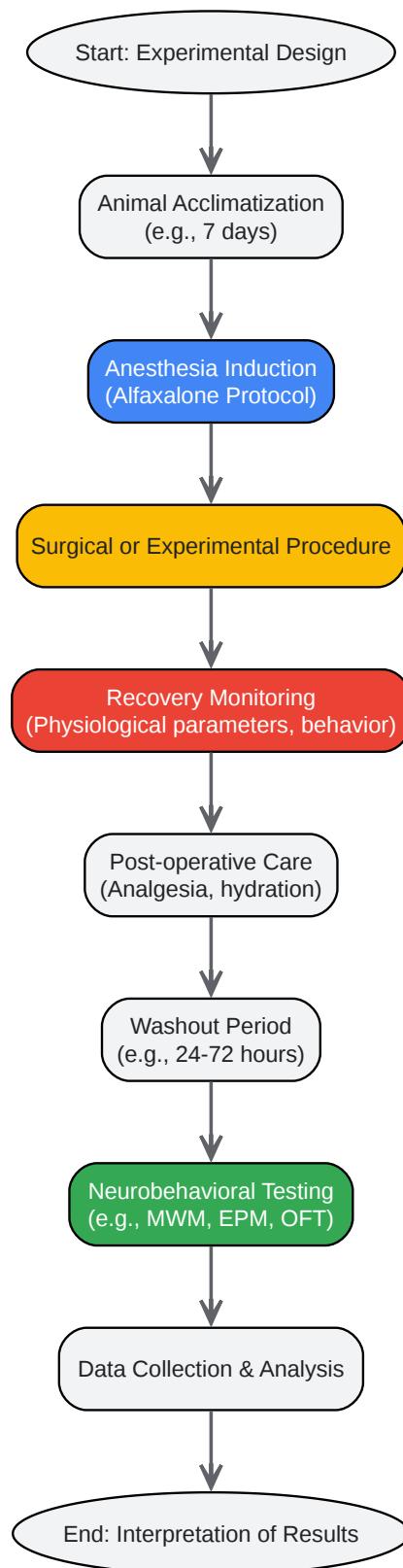
Mechanism of Action

Alfaxalone primarily exerts its anesthetic effects through positive allosteric modulation of the gamma-aminobutyric acid type A (GABAa) receptor, the main inhibitory neurotransmitter receptor in the central nervous system.^[1] At lower concentrations, it enhances the effect of GABA, leading to hyperpolarization of the postsynaptic membrane and neuronal inhibition.^[2] At higher doses, **alfaxalone** can directly act as a GABAa receptor agonist.^[3] This dual action contributes to its rapid onset and dose-dependent anesthetic effects.

Recent studies also suggest that **alfaxalone** may have neuroprotective properties through the activation of pregnane-X receptors (PXR), leading to an increase in mature brain-derived neurotrophic factor (m-BDNF).^{[4][5]} This potential for preserving cognitive function makes it a particularly interesting candidate for neurobehavioral studies.

Signaling Pathway of Alfaxalone's Anesthetic Action



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